

"1-(3-Aminophenyl)imidazolidin-2-one" physical and chemical properties

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Compound of Interest

Compound Name: 1-(3-Aminophenyl)imidazolidin-2-one

Cat. No.: B1291180

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Technical Guide: 1-(3-Aminophenyl)imidazolidin-2-one

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-(3-Aminophenyl)imidazolidin-2-one is a heterocyclic organic compound belonging to the imidazolidinone class. The imidazolidinone scaffold is a key structural motif found in a variety of biologically active molecules and serves as an important building block in medicinal chemistry and drug discovery. This technical guide provides a summary of the available physical and chemical properties of **1-(3-Aminophenyl)imidazolidin-2-one**, along with a general overview of its synthesis and potential biological significance based on related compounds.

Physicochemical Properties

While specific experimental data for **1-(3-Aminophenyl)imidazolidin-2-one** is limited in publicly available literature, the following tables summarize its known and predicted properties.

Table 1: General and Structural Properties

Property	Value	Citation
IUPAC Name	1-(3-aminophenyl)imidazolidin-2-one	
CAS Number	938459-14-4	[1][2]
Molecular Formula	C ₉ H ₁₁ N ₃ O	[1]
Molecular Weight	177.20 g/mol	
Appearance	Solid	
InChI	1S/C9H11N3O/c10-7-2-1-3-8(6-7)12-5-4-11-9(12)13/h1-3,6H,4-5,10H2,(H,11,13)	
InChIKey	BPKSYMQSNOQBGA-UHFFFAOYSA-N	
SMILES	<chem>Nc1cccc(c1)N2CCNC2=O</chem>	

Table 2: Predicted Physical Properties

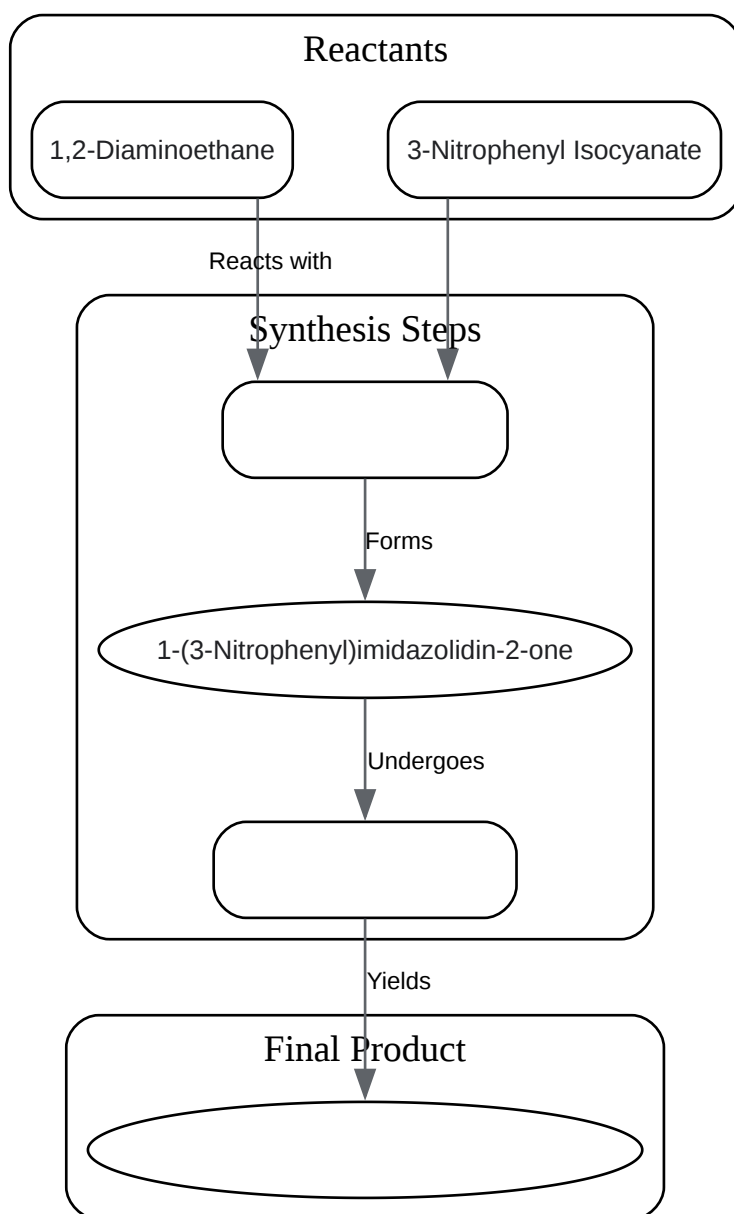
Property	Predicted Value	Citation
Density	1.276 ± 0.06 g/cm ³	[3]
pKa	14.27 ± 0.20	[3]
Boiling Point	Not available	
Melting Point	Not available	
Solubility	Insoluble in acetone and ethanol (literature for a related compound)	[4]

Note: The predicted values are computationally derived and have not been experimentally verified.

Synthesis

A specific, detailed experimental protocol for the synthesis of **1-(3-Aminophenyl)imidazolidin-2-one** is not readily available in the surveyed literature. However, a general synthetic approach to this class of compounds can be conceptualized. One plausible route involves the reaction of 1,2-diaminoethane with 3-nitrophenyl isocyanate, followed by reduction of the nitro group to an amine.

Below is a generalized workflow for the synthesis of phenyl-substituted imidazolidin-2-ones.



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General synthetic workflow for **1-(3-Aminophenyl)imidazolidin-2-one**.

Spectral and Analytical Data

No experimental spectral data (NMR, IR, Mass Spectrometry) for **1-(3-Aminophenyl)imidazolidin-2-one** has been found in the public domain. Commercial suppliers of this compound state that they do not perform analytical data collection for this product.[\[2\]](#)

Biological Activity and Potential Applications

While there is no specific biological activity reported for **1-(3-Aminophenyl)imidazolidin-2-one**, the imidazolidinone core is present in numerous compounds with a wide range of pharmacological activities. Derivatives of imidazolidinone have been investigated for their potential as:

- Anticancer agents: Certain imidazolidinone derivatives have shown promise in cancer research.
- Antiviral agents: The imidazolidinone structure is a component of some antiviral compounds.
- Antimicrobial agents: Various derivatives have been explored for their antibacterial and antifungal properties.

The presence of the aminophenyl group on the imidazolidinone ring of this particular compound provides a reactive site for further chemical modifications, making it a potentially valuable building block for the synthesis of new drug candidates. It has been mentioned as a reactant for the synthesis of Pim-1 inhibitors, which are of interest in cancer therapy.[\[4\]](#)

Safety and Handling

Based on available safety data, **1-(3-Aminophenyl)imidazolidin-2-one** is classified with the following hazards:

- Hazard Statements: H302 (Harmful if swallowed), H319 (Causes serious eye irritation).
- Precautionary Statements: P264, P270, P280, P301 + P312, P305 + P351 + P338, P337 + P313.

Standard laboratory safety protocols should be followed when handling this compound, including the use of personal protective equipment such as gloves, safety glasses, and a lab coat. It should be handled in a well-ventilated area.

Conclusion

1-(3-Aminophenyl)imidazolidin-2-one is a chemical compound with limited publicly available experimental data regarding its specific physical and chemical properties. Its primary significance appears to be as a building block in synthetic organic and medicinal chemistry. The imidazolidinone core suggests potential for biological activity, a hypothesis that requires further investigation through dedicated screening and pharmacological studies. Researchers interested in this compound should anticipate the need to perform their own comprehensive characterization.

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References

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